

Solvent Yellow 82: A Versatile Fluorescent Probe for Polymer Characterization

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Compound of Interest

Compound Name: Solvent Yellow 82

CAS No.: 12227-67-7

Cat. No.: B1174984

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Introduction

Solvent Yellow 82, a metal-complex azo dye, is emerging as a valuable fluorescent probe for the characterization of polymeric materials. Its fluorescence properties are sensitive to the local microenvironment, making it a useful tool for investigating various polymer properties, including polarity, viscosity, and curing processes. This document provides detailed application notes and protocols for utilizing **Solvent Yellow 82** as a fluorescent probe in polymer science research and development.

Physicochemical Properties and Spectral Data

Solvent Yellow 82 (CAS No. 12227-67-7) is a yellowish powder with good solubility in a range of organic solvents.[1] As a metal-complex dye, it exhibits robust photophysical characteristics.[2][3] The dye is known commercially by various names, including Neozapon Yellow 157 and Valifast Yellow 4120.[1]

The fluorescence of **Solvent Yellow 82** is a key attribute for its application as a probe. The absorption and emission spectra of a closely related compound, disperse fluorescent Yellow

82, have been reported in ethanol and on polyester fabrics. In ethanol, the normalized absorption and emission maxima are observed at approximately 435 nm and 525 nm, respectively. When applied to polyester fabrics, a slight shift in the emission maximum is observed, indicating the sensitivity of the dye to its environment.

Table 1: General Properties of **Solvent Yellow 82**

Property	Value	Reference
CAS Number	12227-67-7	[4]
Chemical Class	Metal-Complex Azo Dye	[1]
Appearance	Yellowish Powder	[1]
Molecular Weight	~344 g/mol	[1]
Heat Resistance	Up to 190 °C	[1]

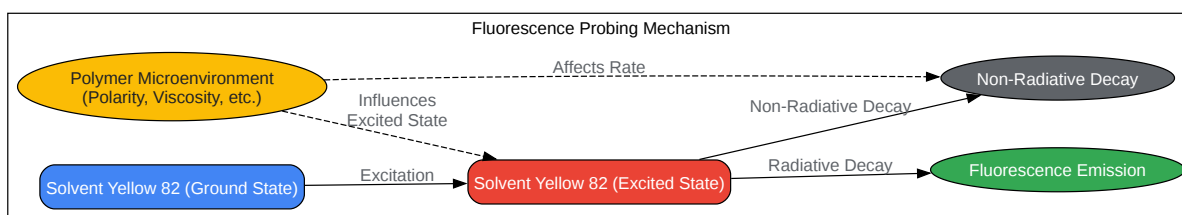
Table 2: Solubility of **Solvent Yellow 82** in Various Solvents

Solvent	Solubility (g/L)	Reference
Butyl Cellosolve	250	[1]
Methyl Ethyl Ketone	400	[1]
Diacetone Alcohol	500	[1]
Toluene	Data not available	
Ethanol	Data not available	

Principle of Operation as a Fluorescent Probe

The utility of **Solvent Yellow 82** as a fluorescent probe stems from the sensitivity of its excited state to the surrounding environment. Changes in the polarity, viscosity, and chemical composition of the polymer matrix can affect the non-radiative decay pathways of the excited dye molecule. This, in turn, influences its fluorescence quantum yield, lifetime, and emission

wavelength. For instance, in a more rigid or viscous environment, the non-radiative decay processes may be hindered, leading to an increase in fluorescence intensity.



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Caption: Mechanism of **Solvent Yellow 82** as a fluorescent probe.

Applications and Experimental Protocols

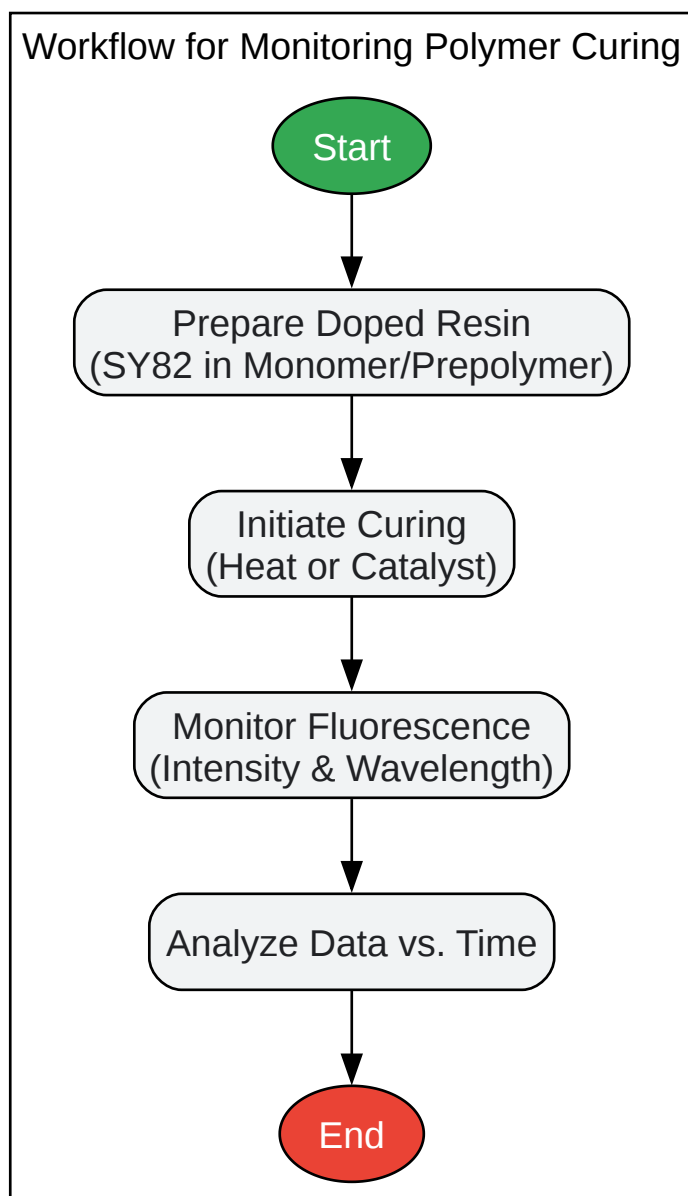
Monitoring Polymer Curing

The change in viscosity and chemical environment during the curing of thermosetting polymers can be monitored using **Solvent Yellow 82**. As the polymer crosslinks and solidifies, the mobility of the dye molecules is restricted, leading to a potential increase in fluorescence intensity and a shift in the emission wavelength.

Experimental Protocol:

- Preparation of the Doped Resin:
 - Dissolve a small amount of **Solvent Yellow 82** in the liquid resin or one of its components to achieve a final concentration in the range of 10^{-6} to 10^{-5} M. Ensure complete dissolution and uniform dispersion.
 - For solid polymers, the dye can be incorporated via melt blending or by dissolving the polymer and dye in a common solvent followed by solvent evaporation.

- Sample Preparation:
 - Prepare thin films of the doped resin on a suitable substrate (e.g., glass slide, quartz plate).
- Fluorescence Measurements:
 - Place the sample in a temperature-controlled cell of a spectrofluorometer.
 - Excite the sample at the absorption maximum of **Solvent Yellow 82** (approximately 435 nm).
 - Record the fluorescence emission spectra at regular time intervals as the curing process proceeds at the desired temperature.
 - Monitor the changes in fluorescence intensity and the position of the emission maximum (λ_{em}).
- Data Analysis:
 - Plot the fluorescence intensity and λ_{em} as a function of curing time.
 - Correlate the changes in fluorescence with the degree of curing, which can be independently measured by techniques such as differential scanning calorimetry (DSC) or rheometry.



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Caption: Experimental workflow for polymer curing studies.

Probing Polymer Polarity

The solvatochromic nature of **Solvent Yellow 82** can be exploited to determine the local polarity of different domains within a polymer blend or a copolymer. The emission wavelength of the dye is expected to shift depending on the polarity of its immediate surroundings.

Experimental Protocol:

- Sample Preparation:
 - Incorporate **Solvent Yellow 82** into the polymer matrix of interest as described previously.
 - Prepare a series of polymer films with varying compositions or morphologies.
- Fluorescence Spectroscopy:
 - Acquire the fluorescence emission spectra of each polymer film.
 - Carefully determine the wavelength of maximum emission (λ_{em}) for each sample.
- Calibration (Optional but Recommended):
 - Measure the emission maximum of **Solvent Yellow 82** in a series of solvents with known polarity (e.g., using the Reichardt's dye scale).
 - Create a calibration curve of λ_{em} versus the solvent polarity parameter.
- Data Analysis:
 - Compare the λ_{em} values obtained for the polymer samples. A red shift (longer wavelength) in the emission is typically associated with an increase in the polarity of the microenvironment.
 - Use the calibration curve to estimate the effective polarity of the polymer environment experienced by the dye.

Limitations and Considerations

- Concentration Effects: At high concentrations, aggregation of dye molecules can occur, which may lead to self-quenching of fluorescence and alter the spectral properties. It is crucial to work at low dye concentrations where the fluorescence intensity is linearly proportional to the concentration.
- Photostability: While generally stable, prolonged exposure to high-intensity excitation light can lead to photobleaching of the dye. It is advisable to use the lowest possible excitation intensity and minimize the exposure time.

- Interaction with Polymer: The possibility of specific interactions between the metal-complex dye and functional groups on the polymer chain should be considered, as this could influence the fluorescence response.

Conclusion

Solvent Yellow 82 presents a promising and accessible fluorescent probe for the non-invasive study of polymer systems. Its sensitivity to the local microenvironment allows for the real-time monitoring of dynamic processes like curing and the characterization of static properties such as polarity. The experimental protocols outlined in this document provide a foundation for researchers to employ this versatile dye in their polymer characterization toolkit. Further research to quantify the relationship between its fluorescence lifetime and quantum yield with specific polymer properties will undoubtedly expand its range of applications.

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References

- [1. Solvent Yellow 82 Dyes | CAS 12227-67-7 Manufacturers in India \[colorantsgroup.com\]](#)
- [2. Solvent Yellow 82 – Ranbar D190Y Metal Complex Dye \[ranbarr.com\]](#)
- [3. jadechem-colours.com \[jadechem-colours.com\]](#)
- [4. worlddyevariety.com \[worlddyevariety.com\]](#)
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